

# "Manoyl oxide" CAS number and chemical identifiers

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## Compound of Interest

Compound Name: *Manoyl oxide*

Cat. No.: *B102583*

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## Manoyl Oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Manoyl oxide**, a naturally occurring labdane diterpenoid, has garnered significant interest within the scientific community due to its diverse biological activities. This technical guide provides a comprehensive overview of **Manoyl oxide**, focusing on its chemical identity, and experimental protocols related to its synthesis and biological evaluation. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

### Chemical Identifiers

**Manoyl oxide** can exist as several stereoisomers, each with unique chemical identifiers. The most commonly cited form is often referred to as **(+)-Manoyl oxide** or simply **Manoyl oxide**. It is crucial for researchers to be precise about the specific isomer being investigated.

Identifier	Value	Source
CAS Number	596-84-9	<a href="#">[1]</a>
IUPAC Name	(3R,4aS,6aR,10aR,10bS)-3-ethenyl-3,4a,7,7,10a-pentamethyl-dodecahydro-1H-naphtho[2,1-b]pyran	<a href="#">[2]</a>
PubChem CID	6453839 (for ent-13-epi-Manoyl oxide, a related isomer)	<a href="#">[1]</a>
Molecular Formula	C <sub>20</sub> H <sub>34</sub> O	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	290.48 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
InChI	InChI=1S/C20H34O/c1-7-18(4)13-9-16-19(5)12-8-11-17(2,3)15(19)10-14-20(16,6)21-18/h7,15-16H,1,8-14H2,2-6H3/t15-,16+,18+,19-,20+/m1/s1	<a href="#">[2]</a>
SMILES	C[C@@]1(CC[C@@H]2[C@]3(CCCC([C@@H]3CC[C@]2(O)C)C)C)C=C	<a href="#">[6]</a>

### Stereoisomers:

It is important to note the existence of several stereoisomers of **Manoyl oxide**, each with a distinct CAS number and stereochemistry. These include:

- **13-epi-Manoyl oxide:** A common isomer.[\[7\]](#)[\[8\]](#)
- **ent-Manoyl oxide:** CAS Number: 27642-41-7.[\[9\]](#)[\[10\]](#)

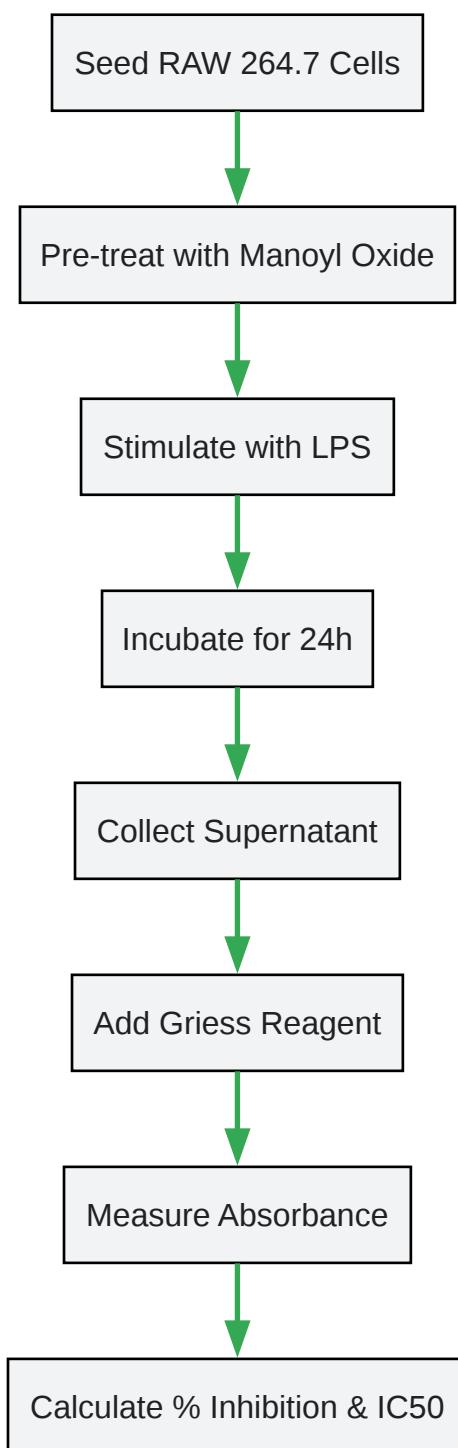
Researchers should carefully verify the identity of the specific isomer used in their studies to ensure reproducibility.

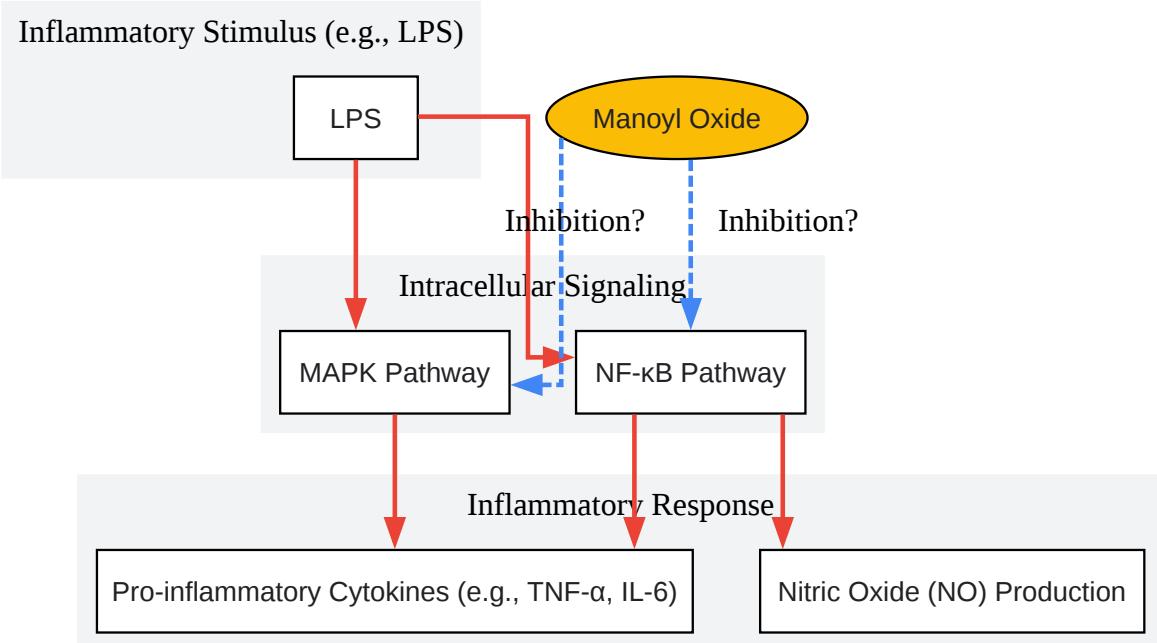
## Synthesis and Characterization

The synthesis of **Manoyl oxide** is a key area of research, enabling access to this compound for biological studies.

### Biosynthesis

In nature, (13R)-**Manoyl oxide** is a precursor to the pharmacologically important compound forskolin.<sup>[3]</sup> Its biosynthesis from geranylgeranyl diphosphate (GGPP) has been elucidated and involves a two-step cyclization process. This pathway can be harnessed for microbial production of **Manoyl oxide**.





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## References

- 1. SID 135192911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Showing Compound Manoyl oxide (FDB006376) - FooDB [foodb.ca]
- 3. manoyl oxide, 596-84-9 [perflavory.com]
- 4. Manool oxide [webbook.nist.gov]
- 5. Manoyl oxide | TargetMol [targetmol.com]
- 6. Labd-14-ene, 8,13-epoxy-, (13S)- | C<sub>20</sub>H<sub>34</sub>O | CID 6432025 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. 13-epi-Manoyl oxide | C20H34O | CID 91752338 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 8. 13-Epi manoyl oxide | C20H34O | CID 18529657 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 9. ent-manoyl oxide [[webbook.nist.gov](https://webbook.nist.gov)]
- 10. ent-manoyl oxide [[webbook.nist.gov](https://webbook.nist.gov)]
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